

An In-Depth Technical Guide to 1-Decanethiol (CAS 143-10-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Decanethiol

Cat. No.: B086614

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Decanethiol, also known as decyl mercaptan, is a long-chain alkanethiol with the chemical formula $C_{10}H_{22}S$. Its unique properties, stemming from a ten-carbon alkyl chain and a terminal thiol (-SH) group, make it a versatile molecule in various scientific and industrial fields. This guide provides a comprehensive overview of **1-decanethiol**, focusing on its chemical and physical properties, synthesis, applications, and safety considerations. While its use in materials science is well-documented, its direct role in drug development and biological signaling pathways is an emerging area with limited current research.

Chemical and Physical Properties

1-Decanethiol is a colorless liquid with a strong, characteristic odor.^[1] It is insoluble in water but soluble in many organic solvents. Key quantitative data are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value
CAS Number	143-10-2
Molecular Formula	C ₁₀ H ₂₂ S
Molecular Weight	174.35 g/mol [2][3][4][5]
Synonyms	Decyl mercaptan, 1-Mercaptodecane

Table 2: Physical Properties

Property	Value
Appearance	Colorless liquid[1]
Odor	Strong, unpleasant[3]
Boiling Point	237 °C (458.6 °F)
Melting Point	-26 °C (-14.8 °F)[4]
Density	0.824 g/mL at 25 °C[4][6][7]
Vapor Pressure	0.0367 mmHg[1]
Flash Point	98 °C (208.4 °F) (closed cup)
Solubility	Insoluble in water; soluble in alcohols and diethyl ether[3]

Synthesis and Reactions

While various methods exist for the synthesis of thiols, a common laboratory-scale preparation involves the reaction of an alkyl halide with thiourea.

Experimental Protocol: Synthesis of 1-Decanethiol from 1-Bromodecane

This protocol is adapted from a general procedure for the synthesis of n-dodecyl mercaptan.[1]

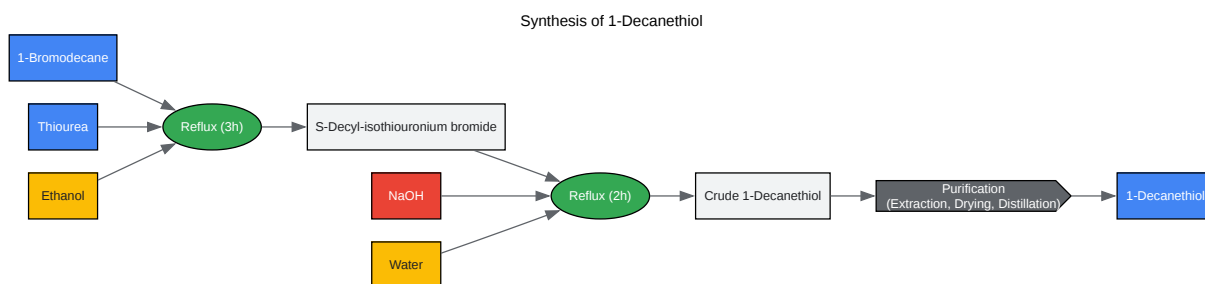
Materials:

- 1-Bromodecane
- Thiourea
- 95% Ethanol
- Sodium hydroxide (NaOH)
- Water
- Benzene
- Anhydrous sodium sulfate (Na_2SO_4)
- Dilute sulfuric acid (H_2SO_4)

Procedure:

- A mixture of 1-bromodecane (0.5 mole), thiourea (0.5 mole), and 250 mL of 95% ethanol is refluxed for 3 hours.
- A solution of sodium hydroxide (0.75 mole) in 300 mL of water is added to the mixture.
- The resulting mixture is refluxed for an additional 2 hours, during which the **1-decanethiol** will separate as an oil.
- The layers are separated. The aqueous layer is acidified with dilute sulfuric acid and then extracted with benzene.
- The benzene extract is combined with the crude **1-decanethiol** layer, washed twice with water, and dried over anhydrous sodium sulfate.
- The solvent is removed by distillation, and the residual oil is distilled under reduced pressure to yield pure **1-decanethiol**.

Logical Relationship for **1-Decanethiol** Synthesis



[Click to download full resolution via product page](#)

A flowchart illustrating the synthesis of **1-decanethiol**.

Applications

Self-Assembled Monolayers (SAMs)

1-Decanethiol is extensively used to form highly ordered self-assembled monolayers on gold surfaces.[6] These SAMs are valuable in various fields, including nanoscience, electronics, and biomaterials, for modifying surface properties.

This protocol provides a general guideline for the solution-based self-assembly of **1-decanethiol** on a gold surface.[8][9]

Materials:

- Gold-coated substrate (e.g., silicon wafer with a gold film)
- **1-Decanethiol**
- 200 proof ethanol (solvent)
- Tweezers

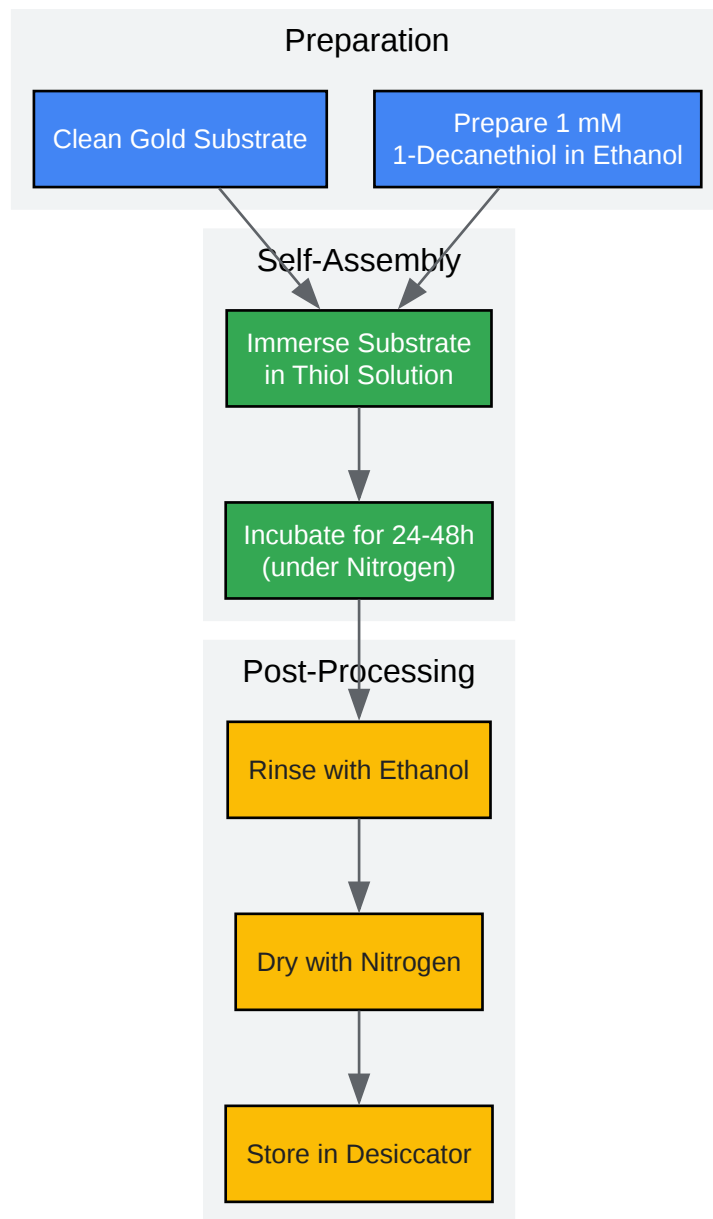
- Clean glass or polypropylene containers
- Dry nitrogen gas

Procedure:

- **Cleaning the Substrate:** Thoroughly clean the gold substrate to remove any organic contaminants. This can be done by rinsing with ethanol and drying with a stream of nitrogen. For more rigorous cleaning, piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) can be used with extreme caution.
- **Solution Preparation:** Prepare a dilute solution of **1-decanethiol** in ethanol. A typical concentration is 1 mM.
- **Immersion:** Immerse the clean gold substrate in the thiol solution. To minimize oxidation, the container can be backfilled with dry nitrogen.
- **Self-Assembly:** Allow the self-assembly to proceed for 24-48 hours. Longer immersion times generally lead to more ordered monolayers.
- **Rinsing:** After the desired immersion time, remove the substrate from the solution with tweezers and rinse thoroughly with fresh ethanol to remove any non-chemisorbed thiols.
- **Drying:** Dry the substrate with a gentle stream of dry nitrogen gas.
- **Storage:** Store the prepared SAMs in a clean, dry environment, such as a desiccator or under nitrogen.

Experimental Workflow for SAM Preparation

Workflow for 1-Decanethiol SAM Preparation



[Click to download full resolution via product page](#)

A workflow diagram for the preparation of **1-decanethiol** SAMs.

Nanotechnology

1-Decanethiol is utilized as a capping agent in the synthesis of nanoparticles, particularly gold nanoparticles. The thiol group strongly binds to the nanoparticle surface, providing stability and preventing aggregation.

This is a general one-step synthesis protocol.[\[10\]](#)[\[11\]](#)

Materials:

- Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **1-Decanethiol**
- Toluene (or another organic solvent)
- Sodium borohydride (NaBH_4) or tert-butylamine borane complex (reducing agent)

Procedure:

- Dissolve the gold precursor and **1-decanethiol** in the organic solvent in a reaction flask.
- Heat the mixture to a specific temperature (e.g., 55 °C) with vigorous stirring.
- Rapidly add a solution of the reducing agent to the heated mixture.
- Continue stirring at the elevated temperature for a couple of hours, then at room temperature for several hours.
- The formation of gold nanoparticles is often indicated by a color change in the solution.
- The nanoparticles can be isolated by precipitation with a non-solvent (e.g., ethanol) and centrifugation.

Corrosion Inhibition

1-Decanethiol has been investigated as a corrosion inhibitor for various metals, including carbon steel.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) It forms a protective monolayer on the metal surface, which acts as a barrier to corrosive agents.

Experimental Setup:

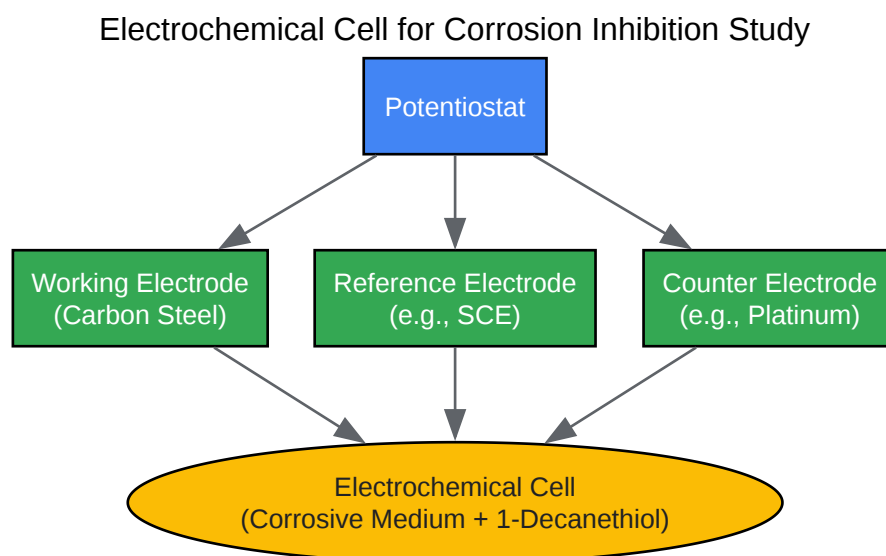
- A three-electrode electrochemical cell is used, consisting of a working electrode (the metal to be tested, e.g., carbon steel), a reference electrode (e.g., saturated calomel electrode), and a counter electrode (e.g., platinum).

- The corrosive medium is typically a saline solution saturated with a corrosive gas like CO₂.
- A potentiostat/galvanostat is used to perform the electrochemical measurements.

Procedure:

- The working electrode is polished and cleaned before immersion in the corrosive solution.
- The solution contains a specific concentration of **1-decanethiol** as the inhibitor.
- The open-circuit potential (OCP) is monitored until it stabilizes.
- EIS measurements are performed by applying a small amplitude AC potential at a range of frequencies.
- The impedance data is plotted in Nyquist and Bode plots and can be fitted to an equivalent electrical circuit to determine parameters such as charge transfer resistance, which is inversely proportional to the corrosion rate.

Experimental Setup for Corrosion Inhibition Study



[Click to download full resolution via product page](#)

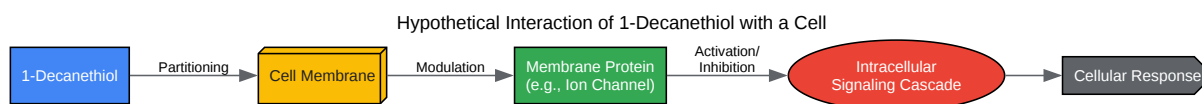
A diagram of the experimental setup for corrosion inhibition studies.

Relevance to Drug Development and Biological Systems

The direct application of **1-decanethiol** in drug development is not well-established in current scientific literature. However, the thiol group is present in several approved drugs and plays a crucial role in their mechanism of action.^{[12][17]} Thiol-containing compounds can act as antioxidants by scavenging reactive oxygen species, and as chelating agents for heavy metals.^{[2][12][17]}

Hypothetical Signaling Pathway Interaction

While no specific signaling pathways have been identified for **1-decanethiol**, its hydrophobic nature suggests it could interact with cell membranes. Alkanethiols can potentially modulate the function of membrane proteins and ion channels.^{[6][18][19]} This interaction could, in theory, lead to downstream effects on intracellular signaling cascades. However, this remains a speculative area requiring further research.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. imrpress.com [imrpress.com]
- 3. Self-assembled monolayers of alkanethiols on gold modulate electrophysiological parameters and cellular morphology of cultured neurons - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. researchgate.net [researchgate.net]
- 6. Effects of membrane lipids on ion channel structure and function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Future challenges in the in vitro and in vivo evaluation of biomaterial biocompatibility - PMC [pmc.ncbi.nlm.nih.gov]
- 8. How Decane Enhances Drug Delivery Systems via Lipid Nanocarriers [eureka.patsnap.com]
- 9. bpb-us-e1.wpmucdn.com [bpb-us-e1.wpmucdn.com]
- 10. A General One-Step Synthesis of Alkanethiyl-Stabilized Gold Nanoparticles with Control over Core Size and Monolayer Functionality - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Medicinal Thiols: Current Status and New Perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. openbiotechnologyjournal.com [openbiotechnologyjournal.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Medicinal Thiols: Current Status and New Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 18. mdpi.com [mdpi.com]
- 19. Ion Channels and the Electrical Properties of Membranes - Molecular Biology of the Cell - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Decanethiol (CAS 143-10-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086614#1-decanethiol-cas-number-143-10-2-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com